

Technical Data Summary for (2-pyridyldithio)-PEG4-alcohol

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Compound of Interest

Compound Name: (2-pyridyldithio)-PEG4-alcohol

Cat. No.: B604962

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This document provides the molecular weight and other key chemical properties of **(2-pyridyldithio)-PEG4-alcohol**, a bifunctional linker molecule commonly utilized in bioconjugation and drug development. The data is compiled from various chemical suppliers and databases.

Chemical Properties and Molecular Weight

(2-pyridyldithio)-PEG4-alcohol is a polyethylene glycol (PEG) based linker containing a pyridyl disulfide group and a terminal alcohol (hydroxyl) group. The pyridyl disulfide moiety is reactive towards thiol groups, enabling the conjugation to cysteine residues in proteins, while the hydroxyl group can be further modified. The hydrophilic PEG chain enhances the solubility of the resulting conjugate.

The key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Weight	319.44 g/mol	[1][2][3]
Molecular Formula	C ₁₃ H ₂₁ NO ₄ S ₂	[1][3]
CAS Number	851961-99-4	[1][4]
Purity	≥98%	[1]
IUPAC Name	2-[2-[2-[2-(pyridin-2-yl)disulfanyl]ethoxy]ethoxy]ethoxy]ethanol	[4]

Experimental Protocols and Visualizations

The determination of a compound's theoretical molecular weight is based on its chemical formula, derived from the atomic weights of its constituent elements as found on the periodic table. This is a standard calculation and does not involve an experimental protocol.

Experimental techniques such as mass spectrometry are used to confirm the molecular weight of a synthesized compound, and nuclear magnetic resonance (NMR) spectroscopy is used to confirm its structure.[5] However, detailed protocols for these standard analytical methods are extensive and beyond the scope of this document.

The request for diagrams of signaling pathways or experimental workflows is not applicable to the characterization of a single small molecule's intrinsic properties like molecular weight. Such diagrams are typically used to illustrate complex biological processes or multi-step experimental procedures. Therefore, no Graphviz diagrams are provided.

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- To cite this document: BenchChem. [Technical Data Summary for (2-pyridyldithio)-PEG4-alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b604962#2-pyridyldithio-peg4-alcohol-molecular-weight]

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